

Technical Guide: 4-(4-Dimethylaminobenzamido)aniline and its Analogs

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Compound of Interest

Compound Name: 4-(4-Dimethylaminobenzamido)aniline

Cat. No.: B8579839

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Disclaimer: Extensive searches for the specific compound **4-(4-Dimethylaminobenzamido)aniline** (IUPAC name: N-(4-aminophenyl)-4-(dimethylamino)benzamide) did not yield a registered CAS number or detailed, published experimental data in the public domain. This technical guide will therefore provide a generalized synthesis protocol for this class of compounds. As a representative example with available data, a detailed profile of the closely related analog, N-(4-aminophenyl)benzamide, is included.

Part 1: The Target Compound: 4-(4-Dimethylaminobenzamido)aniline

While specific data is elusive, the structure of **4-(4-Dimethylaminobenzamido)aniline** suggests its potential as a building block in medicinal chemistry and materials science, owing to its aniline and substituted benzamide moieties.

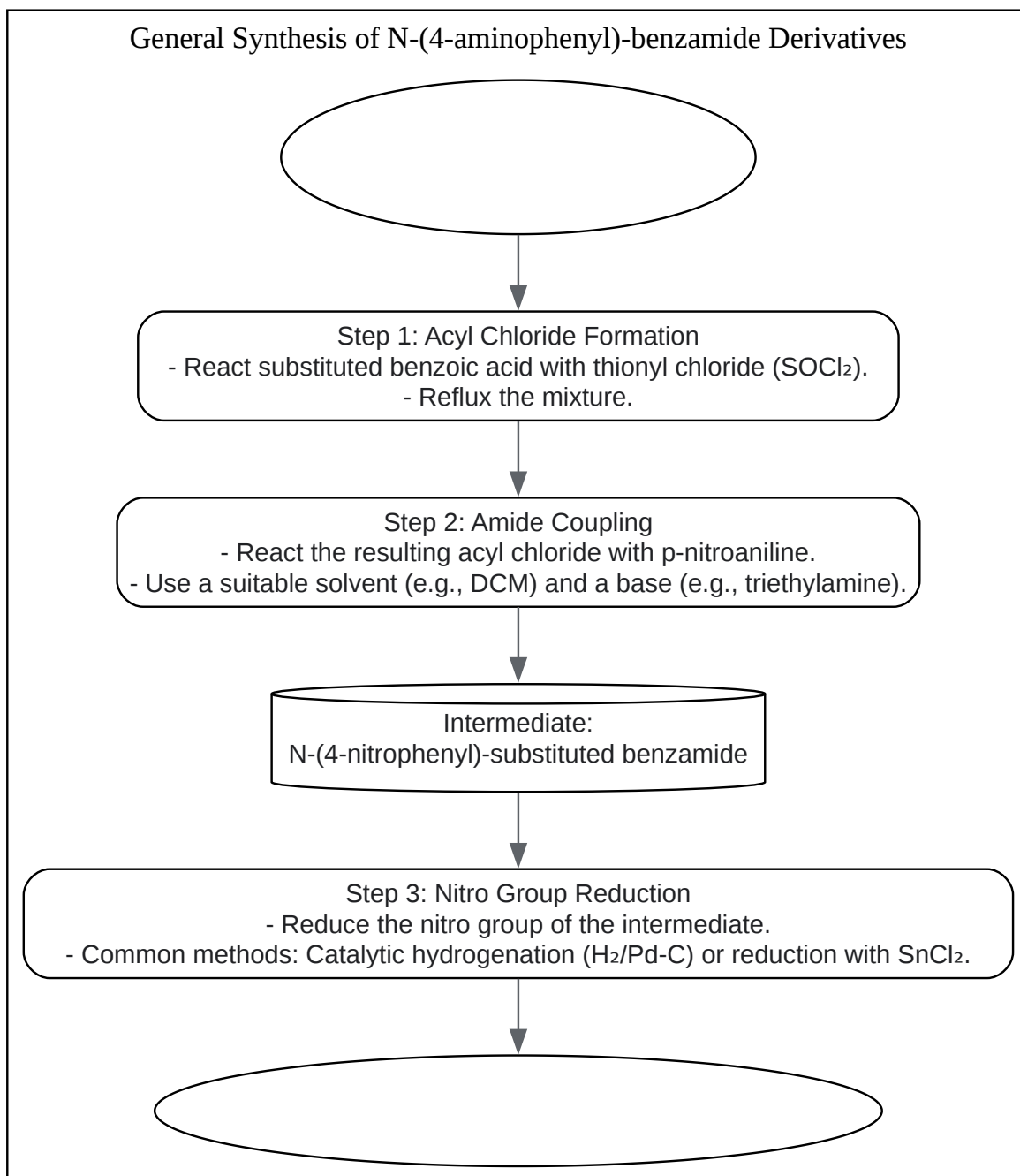
Proposed Synthesis

A plausible synthetic route for **4-(4-Dimethylaminobenzamido)aniline** can be extrapolated from standard organic chemistry reactions for amide bond formation and nitro group reduction. The synthesis would likely proceed in two main steps:

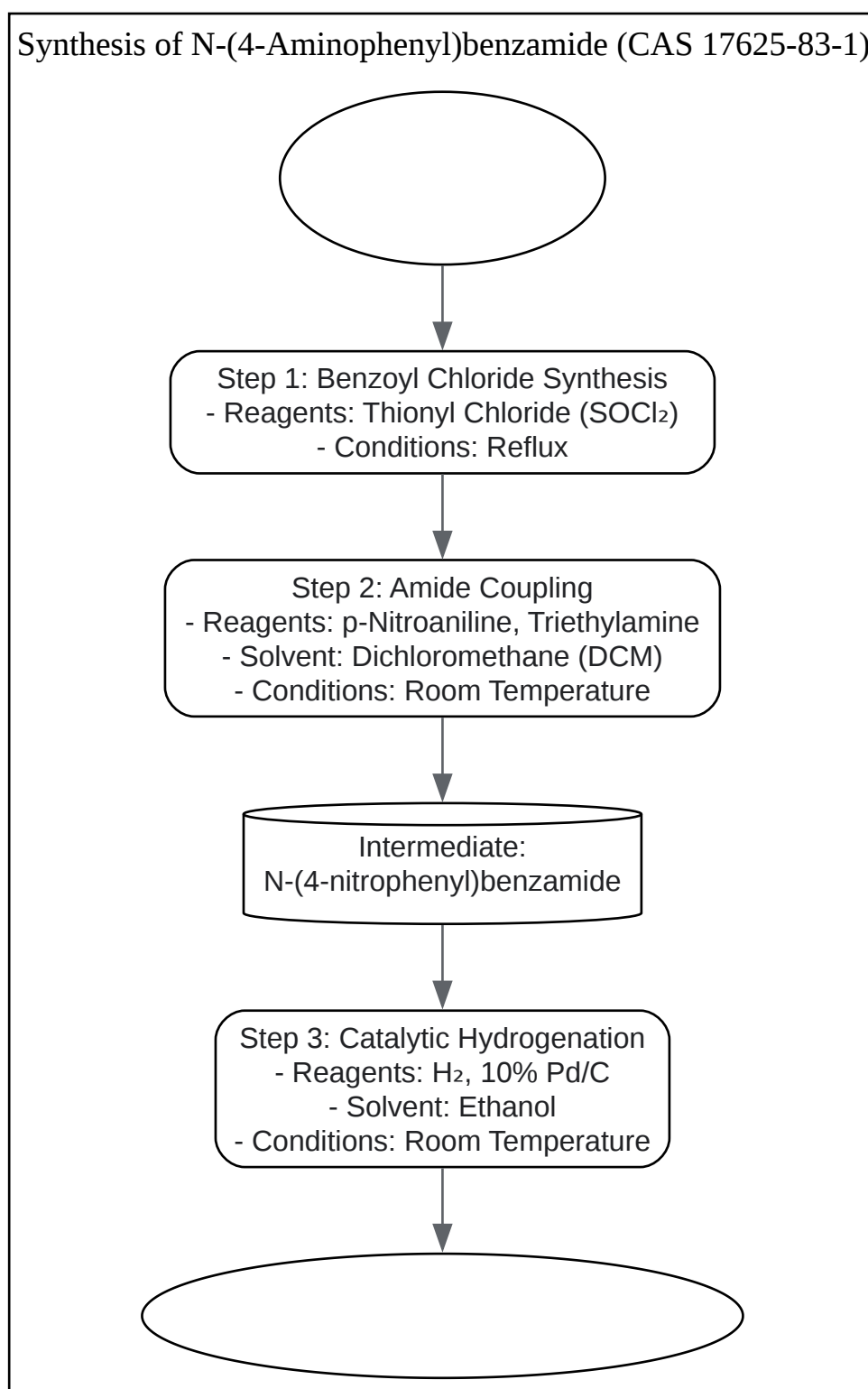
- Amide Formation: Reaction of p-nitroaniline with 4-(dimethylamino)benzoyl chloride.
- Nitro Group Reduction: Reduction of the resulting nitro intermediate to the final amino compound.

Experimental Workflow: General Synthesis

The following diagram illustrates the general workflow for the synthesis of N-(4-aminophenyl)-benzamide derivatives.



Synthesis of N-(4-Aminophenyl)benzamide (CAS 17625-83-1)



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